

Ethyl 5-fluoronicotinate molecular weight and formula

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Compound of Interest

Compound Name: *Ethyl 5-fluoronicotinate*

Cat. No.: *B1295988*

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An In-depth Technical Guide on **Ethyl 5-fluoronicotinate**

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides a concise technical overview of **Ethyl 5-fluoronicotinate**, focusing on its core molecular attributes.

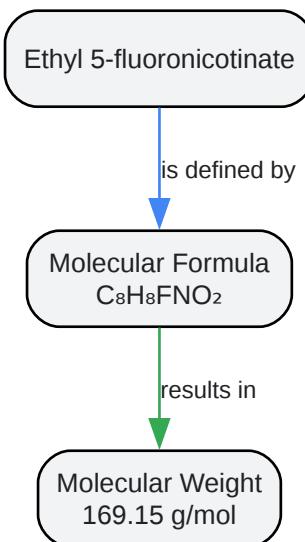
Molecular and Physical Data

Ethyl 5-fluoronicotinate is a fluorinated pyridine derivative utilized as a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. Its molecular characteristics are fundamental to its reactivity and role in synthetic chemistry.

Parameter	Value
Molecular Formula	$C_8H_8FNO_2$ ^{[1][2][3]}
Molecular Weight	169.15 g/mol ^{[1][3]}

Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. The following diagram illustrates this direct correlation.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

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